

Solubility Profile of 5-Methyl-2-phenylhex-2-enal: A Technical Guide

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Compound of Interest

Compound Name: 5-Methyl-2-phenylhex-2-enal

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **5-Methyl-2-phenylhex-2-enal**, a key aroma compound found in various food products and a versatile intermediate in organic synthesis. A detailed compilation of its solubility in a wide array of organic and inorganic solvents is presented in a structured tabular format for ease of comparison. Furthermore, this document outlines a detailed experimental protocol for determining the solubility of this compound, adapting the widely recognized shake-flask method followed by quantitative analysis using High-Performance Liquid Chromatography (HPLC). Visual workflows for both the synthesis of the target compound and the experimental solubility determination are provided using Graphviz (DOT language) to facilitate a clear understanding of the processes.

Introduction

5-Methyl-2-phenylhex-2-enal, also known by trade names such as Cocal, is an alpha,beta-unsaturated aldehyde that imparts a characteristic cocoa and chocolate-like aroma.^{[1][2]} Its molecular structure, featuring a phenyl group and an alkyl chain, dictates its solubility behavior, which is a critical parameter for its application in the flavor, fragrance, and pharmaceutical industries.^{[3][4]} Understanding its solubility in different solvent systems is paramount for formulation development, reaction chemistry, and purification processes. This guide aims to

consolidate the available solubility data and provide standardized methodologies for its determination.

Quantitative Solubility Data

The solubility of **5-Methyl-2-phenylhex-2-enal** has been determined in various solvents at 25°C. The data is summarized in Table 1 for easy reference and comparison. The compound is generally soluble in organic solvents and oils, while being insoluble in water.[1][5]

Table 1: Solubility of **5-Methyl-2-phenylhex-2-enal** in Various Solvents at 25°C

Solvent	Solubility (g/L)	Solvent Type
Acetone	2154.11	Ketone
Acetonitrile	1344.52	Nitrile
n-Butanol	978.49	Alcohol
sec-Butanol	718.82	Alcohol
Isobutanol	807.86	Alcohol
2-Butanone	1851.04	Ketone
n-Butyl acetate	940.26	Ester
Cyclohexane	160.95	Alkane
Dimethylformamide (DMF)	2921.17	Amide
Dimethyl sulfoxide (DMSO)	1387.73	Sulfoxide
1,4-Dioxane	1338.28	Ether
Ethanol	1277.08	Alcohol
Ethyl acetate	1658.59	Ester
Ethylene glycol	133.85	Diol
n-Hexane	83.63	Alkane
Isopropanol	1004.35	Alcohol
Methanol	667.89	Alcohol
Methyl acetate	1320.98	Ester
N-Methyl-2-pyrrolidone (NMP)	1410.81	Amide
n-Octanol	156.44	Alcohol
n-Pentanol	460.49	Alcohol
n-Propanol	1091.83	Alcohol
Tetrahydrofuran (THF)	1906.67	Ether

Toluene	644.76	Aromatic Hydrocarbon
Water	0.21	Inorganic
Water (estimated)	0.03053	Inorganic
Water (predicted)	0.024	Inorganic

Data sourced from Scent.vn[5] and The Good Scents Company.[6] Predicted water solubility from the Human Metabolome Database.[7]

Experimental Protocol: Determination of Thermodynamic Solubility

The following protocol details the shake-flask method, a gold standard for determining the thermodynamic solubility of a compound.[8][9] The subsequent quantitative analysis is described using High-Performance Liquid Chromatography (HPLC), a robust and widely used analytical technique.[10][11]

Materials and Equipment

- **5-Methyl-2-phenylhex-2-enal** (purity ≥96%)
- Selected solvents (HPLC grade)
- Analytical balance
- Scintillation vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.45 µm)
- HPLC system with a UV detector
- Volumetric flasks and pipettes

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **5-Methyl-2-phenylhex-2-enal** to a series of scintillation vials.
 - To each vial, add a known volume of the respective solvent.
 - Securely cap the vials and place them on an orbital shaker set to a constant temperature (e.g., 25°C) and agitation speed (e.g., 150 rpm).
 - Equilibrate the samples for a minimum of 24 hours to ensure that thermodynamic equilibrium is reached. A longer period (e.g., 48-72 hours) may be necessary for some solvent systems.[\[12\]](#)[\[13\]](#)
- Sample Separation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow for the sedimentation of the excess solid.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Filter the aliquot through a 0.45 µm syringe filter into a clean vial to remove any undissolved particles.
- Quantitative Analysis by HPLC:
 - Preparation of Standard Solutions: Prepare a series of standard solutions of **5-Methyl-2-phenylhex-2-enal** of known concentrations in the chosen solvent.
 - Calibration Curve: Inject the standard solutions into the HPLC system and record the peak areas. Construct a calibration curve by plotting the peak area versus the concentration.
 - Sample Analysis: Dilute the filtered supernatant with the same solvent to a concentration that falls within the range of the calibration curve.
 - Inject the diluted sample into the HPLC system and record the peak area.

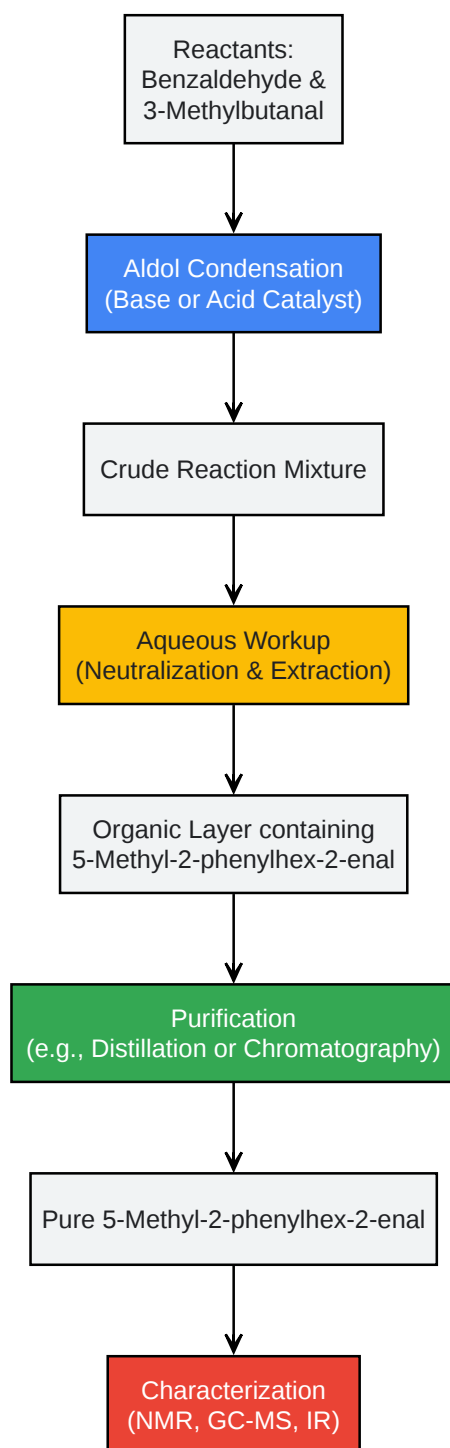
- Calculation: Determine the concentration of **5-Methyl-2-phenylhex-2-enal** in the diluted sample from the calibration curve. Calculate the original solubility in the saturated solution by accounting for the dilution factor.

Visualizing Workflows

The following diagrams, generated using the DOT language, illustrate key logical and experimental workflows relevant to **5-Methyl-2-phenylhex-2-enal**.

Synthesis of 5-Methyl-2-phenylhex-2-enal

The synthesis of **5-Methyl-2-phenylhex-2-enal** is typically achieved via an Aldol condensation reaction between benzaldehyde and 3-methylbutanal. The following diagram outlines the general synthetic and purification workflow.

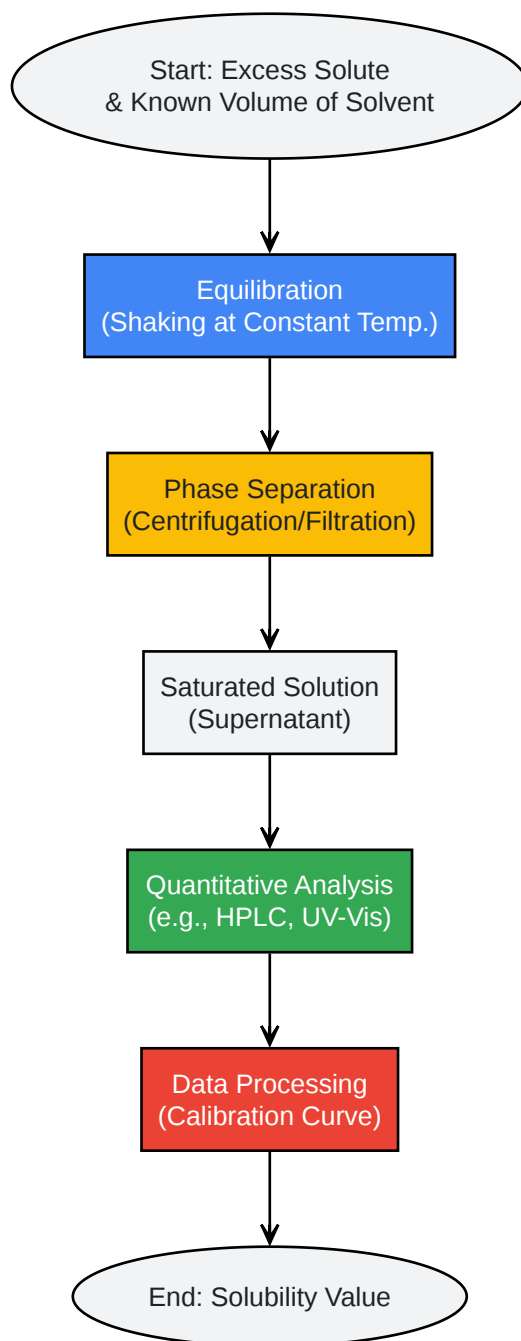


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Caption: Synthetic workflow for **5-Methyl-2-phenylhex-2-enal**.

Experimental Workflow for Solubility Determination

The diagram below illustrates the key steps of the shake-flask method for determining the solubility of **5-Methyl-2-phenylhex-2-enal**.



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Caption: Experimental workflow for solubility determination.

Conclusion

This technical guide has consolidated the available quantitative solubility data for **5-Methyl-2-phenylhex-2-enal** and provided a detailed, adaptable experimental protocol for its determination. The presented data and methodologies are essential for professionals in research, development, and quality control who work with this important aroma compound. The provided visual workflows offer a clear and concise understanding of the synthesis and solubility determination processes, facilitating efficient and accurate laboratory practices. Further research into the temperature dependence of solubility would provide an even more comprehensive understanding of this compound's behavior in various solvent systems.

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